

A Comprehensive Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Ro 09-1428*
CAS No.: *134452-47-4*
Cat. No.: *B1680653*

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The ever-evolving landscape of bacterial resistance necessitates a continuous evaluation of existing and novel antimicrobial agents. This guide provides a detailed comparative analysis of **Ro 09-1428**, a catechol-substituted cephalosporin, and representative new generation cephalosporins, specifically the fourth-generation cefepime and the fifth-generation ceftaroline. This comparison focuses on their antibacterial performance, mechanisms of action, and resistance profiles, supported by experimental data.

Quantitative Performance Analysis: Antibacterial Activity

The in vitro activity of **Ro 09-1428**, cefepime, and ceftaroline against key Gram-positive and Gram-negative bacteria is summarized below. The data is presented as the minimum inhibitory concentration required to inhibit the growth of 90% of isolates (MIC90).

Antibiotic	<i>Pseudomonas aeruginosa</i> (MIC90 in µg/mL)	<i>Escherichia coli</i> (non-ESBL) (MIC90 in µg/mL)	<i>Staphylococcus aureus</i> (MRSA) (MIC90 in µg/mL)	<i>Staphylococcus aureus</i> (MSSA) (MIC90 in µg/mL)
Ro 09-1428	0.39[1]	≤0.39[2]	8-16	8-16[3]
Cefepime	16[4]	0.25[5]	Not Active	4[5]
Ceftaroline	Not Active[6]	0.12[7]	1[7][8]	0.25[8]
Ceftazidime (Comparator)	8[9]	≤0.125[9]	Not Active	16[5]

Summary of Antibacterial Spectrum:

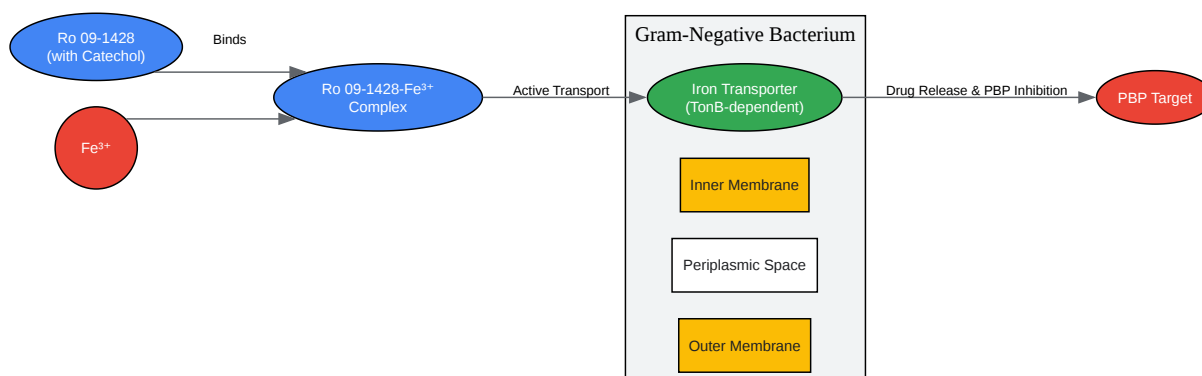
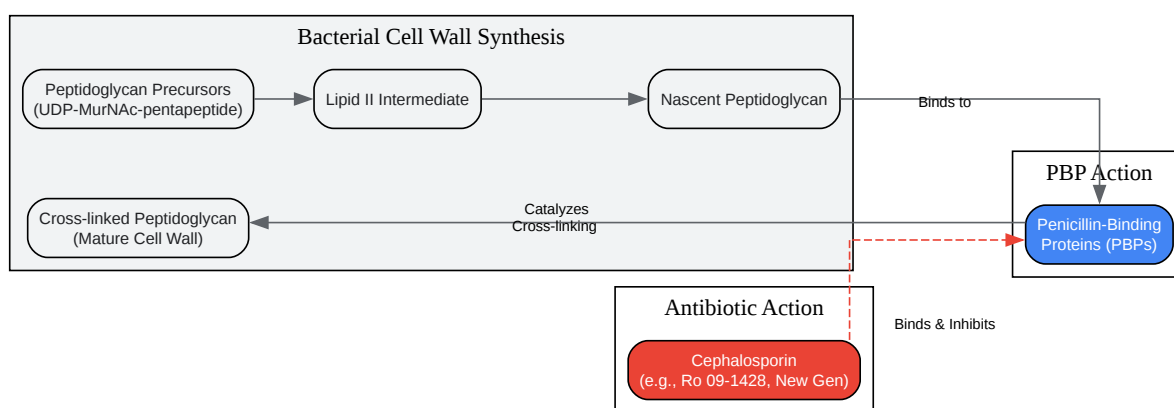
- **Ro 09-1428** demonstrates potent activity against *Pseudomonas aeruginosa*, a distinctive feature that surpasses the comparator third-generation cephalosporin, ceftazidime.[2][10] It also shows high activity against *Escherichia coli* and moderate activity against staphylococci.[2]
- Cefepime, a fourth-generation cephalosporin, offers broad-spectrum coverage against both Gram-positive (MSSA) and Gram-negative bacteria, including *Pseudomonas aeruginosa*. [5][11]
- Ceftaroline, a fifth-generation cephalosporin, is distinguished by its activity against methicillin-resistant *Staphylococcus aureus* (MRSA), while also covering other Gram-positive and common Gram-negative pathogens.[6][7] However, it lacks activity against *Pseudomonas aeruginosa*. [6]

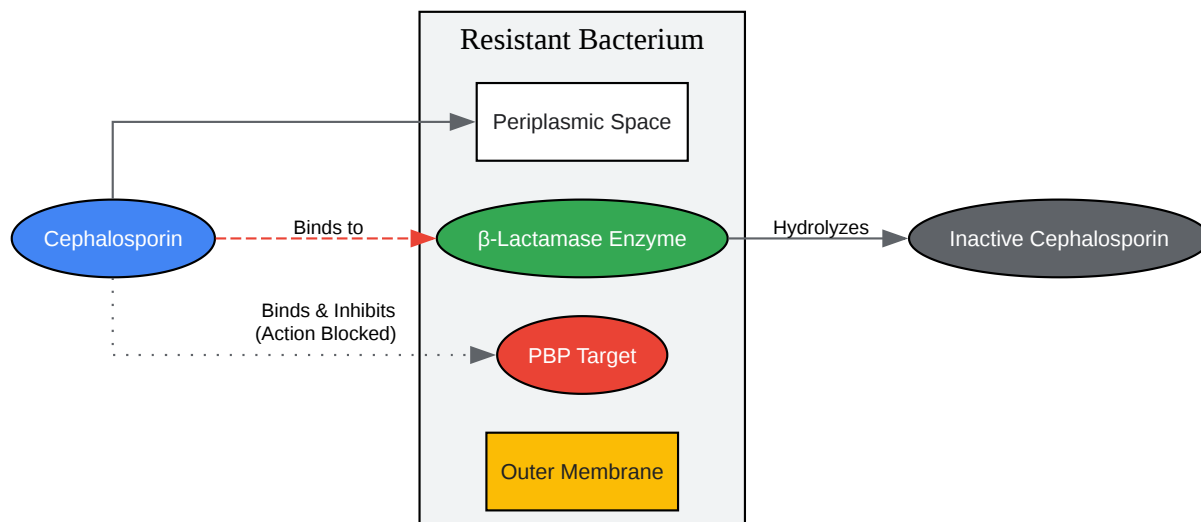
Mechanisms of Action

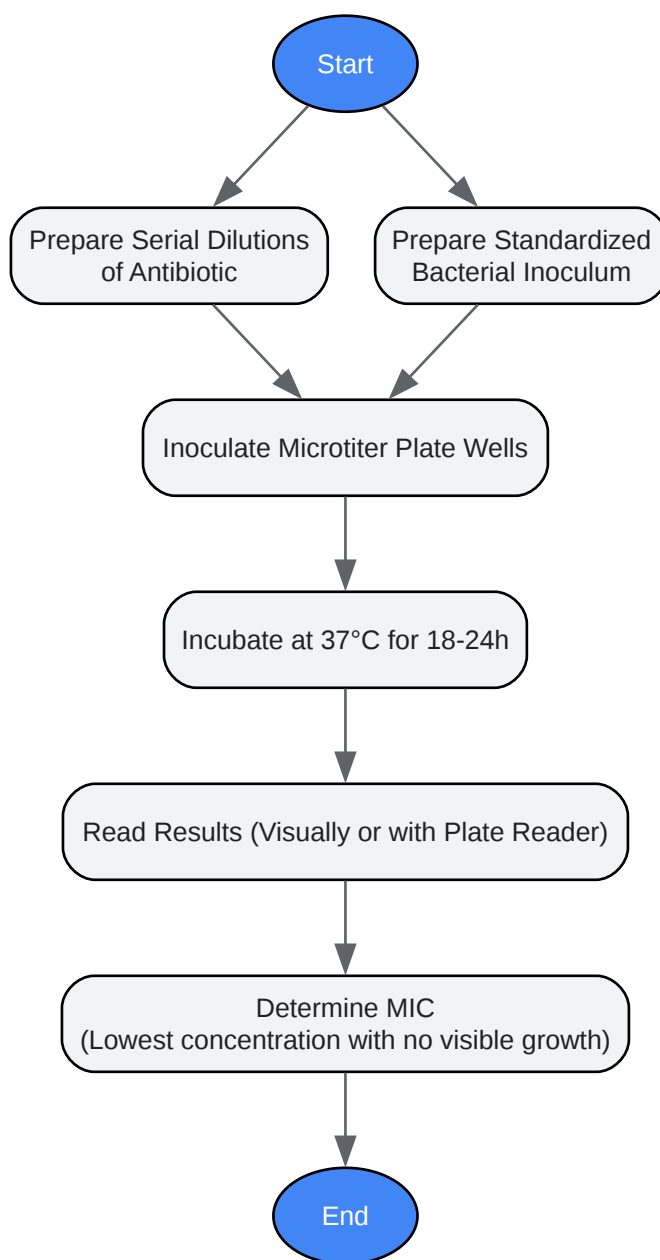
All cephalosporins, including **Ro 09-1428** and the new generation agents, are bactericidal antibiotics that disrupt the synthesis of the bacterial cell wall.[12][13] Their primary target is the penicillin-binding proteins (PBPs), enzymes crucial for the final steps of peptidoglycan synthesis.[3][12]

2.1. Inhibition of Bacterial Cell Wall Synthesis

The synthesis of the bacterial cell wall is a multi-step process. In the final stage, PBPs catalyze the cross-linking of peptidoglycan chains, which provides structural integrity to the cell wall.[2][14] Beta-lactam antibiotics, including cephalosporins, mimic the D-Ala-D-Ala structure of the peptidoglycan precursors.[15] This allows them to bind to the active site of PBPs, leading to the inactivation of these enzymes and subsequent inhibition of cell wall synthesis, ultimately causing cell lysis and death.[12][14][15]







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